

Proper Disposal Procedures for P1788 (Polyvinyl Alcohol)

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Compound of Interest

Compound Name: P1788

Cat. No.: B11929714

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedural guidance for the proper disposal of **P1788**, identified as Polyvinyl Alcohol (PVA), a water-soluble synthetic polymer. Adherence to these procedures is crucial for maintaining laboratory safety and ensuring environmental compliance.

Summary of Key Disposal and Safety Information

For quick reference, the following table summarizes the essential quantitative data and safety parameters for Polyvinyl Alcohol (PVA).

Parameter	Value/Information	Source
Chemical Identity	Polyvinyl Alcohol (PVA)	[1][2]
CAS Number	9002-89-5	[1][2][3]
Physical Form	White/Off-White Amorphous Powder or Granules	[2][4]
Hazard Classification	Generally considered non-hazardous solid waste.	[2][5]
Oral Toxicity (LD50)	> 5000 mg/kg (Rat)	[1]
Primary Disposal Method	Dispose of as a non-hazardous solid waste in accordance with local, state, and federal regulations.	[2][5]
Spill Cleanup	Sweep up spilled powder, then wash the area with cold water. Caution: Floors become slippery when wet.	[2]
Fire Hazard	Combustible. Dust can form explosive mixtures in air.	[2][6]
Flash Point	79°C (174.2°F) (Open Cup)	[3][4]

Detailed Experimental Protocols for Disposal

The following step-by-step procedures outline the recommended methods for the safe disposal of **P1788** (Polyvinyl Alcohol) in a laboratory setting.

Solid Waste Disposal of Unused or Waste P1788 Powder

Polyvinyl alcohol in its solid form is the most common state for disposal.

- Step 1: Containerization
 - Place the waste **P1788** powder in a suitable, clearly labeled, and sealable container.

- Ensure the container is dry to prevent the material from becoming gelatinous and difficult to handle.
- Step 2: Labeling
 - Label the container as "Waste Polyvinyl Alcohol" or with its chemical name. While not classified as hazardous, clear labeling prevents accidental misuse.
- Step 3: Regulatory Compliance
 - Dispose of the sealed container as a non-hazardous solid waste.[2]
 - It is imperative to consult and adhere to all local, state, and federal regulations regarding chemical waste disposal.[2][5] Some jurisdictions may have specific requirements for polymers.
- Step 4: Professional Disposal Service
 - For large quantities or if required by institutional policy, contact a licensed professional waste disposal service to handle the material.[5]

Disposal of P1788 Solutions

Aqueous solutions of **P1788** require careful handling to prevent environmental release.

- Step 1: Avoid Drain Disposal
 - Do not dispose of **P1788** solutions down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) department and local regulations. While water-soluble, introducing polymers into waterways can be detrimental.[7]
- Step 2: Absorption and Solidification
 - For small spills or quantities of **P1788** solution, absorb the liquid with an inert material (e.g., sand, vermiculite).
 - Place the absorbed material into a sealed container for disposal as solid waste.

- Step 3: Large Volume Disposal
 - For larger volumes of **P1788** solutions, consult your institution's EHS guidelines. Treatment may be required before disposal.

Spill and Contaminated Material Disposal

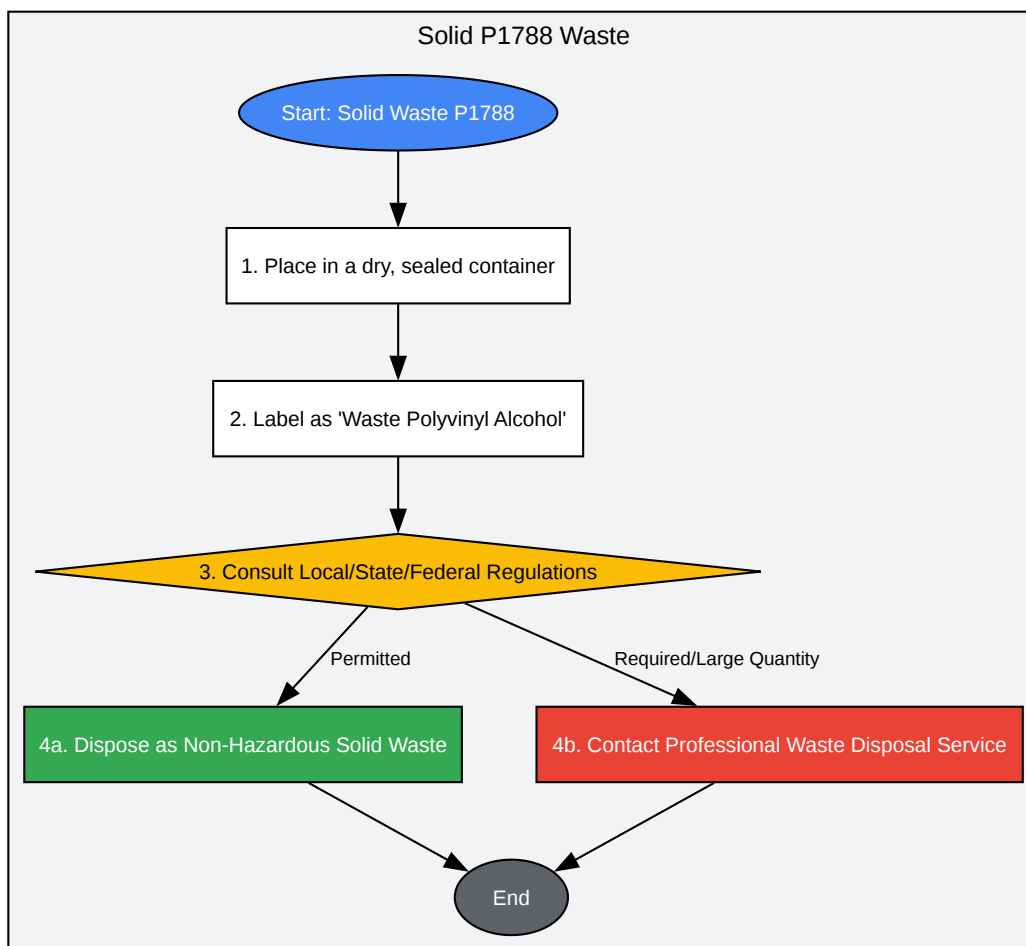
In the event of a spill, the cleanup materials must also be disposed of properly.

- Step 1: Spill Containment
 - For solid spills, sweep up the **P1788** powder and place it in a designated waste container. [\[2\]](#)[\[6\]](#) Avoid generating dust.[\[6\]](#)
 - For liquid spills, contain the spill and absorb the material as described above.
- Step 2: Decontamination
 - After removing the bulk of the spilled material, thoroughly wash the area with cold water.[\[2\]](#)
 - CAUTION: Residual Polyvinyl Alcohol will make floors extremely slippery when wet.[\[2\]](#) Ensure the area is properly cleaned and dried to prevent slip hazards.
- Step 3: Disposal of Contaminated Items
 - Dispose of any contaminated personal protective equipment (PPE), such as gloves, and cleaning materials (e.g., absorbent pads, paper towels) in the same manner as the **P1788** waste itself.

Mandatory Visualizations

The following diagrams illustrate the procedural workflows for the proper disposal of **P1788**.

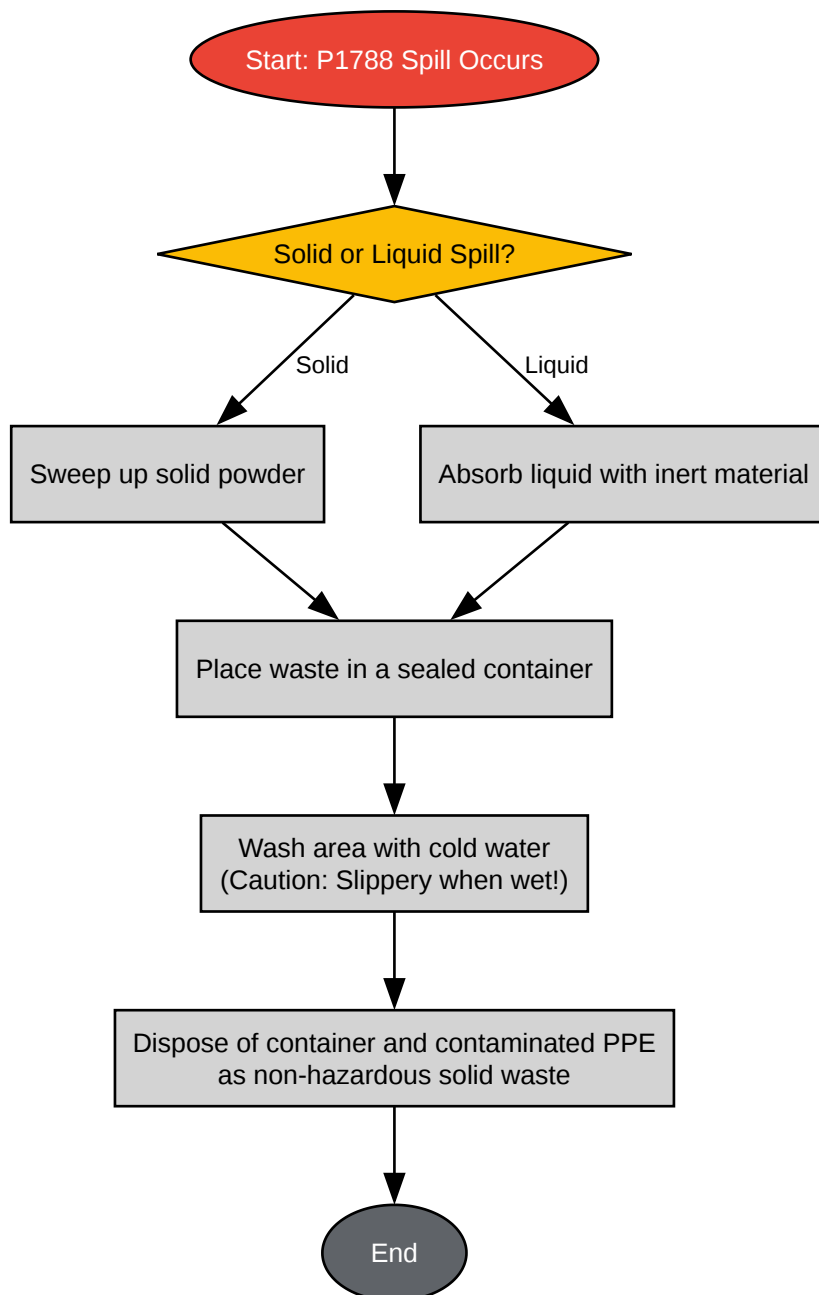
P1788 (Polyvinyl Alcohol) Disposal Workflow



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Caption: Workflow for the disposal of solid **P1788** (Polyvinyl Alcohol).

P1788 (Polyvinyl Alcohol) Spill Cleanup and Disposal



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Caption: Procedure for cleaning and disposing of **P1788** spills.

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